

Unveiling the Monoclinic Architecture of δ -Phase Thulium Sesquisulfide: A Technical Guide

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Compound of Interest

Compound Name: Thulium sulfide (Tm_2S_3)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the monoclinic crystal structure of the delta-phase of thulium sesquisulfide ($\delta\text{-Tm}_2\text{S}_3$). The following sections detail the crystallographic data, experimental methodologies for its characterization, and visualizations of its structural arrangement, offering valuable insights for materials science and drug development applications where crystalline structures are of paramount importance.

Crystallographic Data Summary

The crystal structure of $\delta\text{-Tm}_2\text{S}_3$ has been determined through single-crystal X-ray diffraction analysis. The compound crystallizes in the monoclinic system, belonging to the $P2_1/m$ space group.^{[1][2][3]} This structure is isostructural with $\delta\text{-Ho}_2\text{S}_3$.^[2] A summary of the key crystallographic and experimental data is presented in Table 1.

Table 1: Experimental and Crystallographic Data for $\delta\text{-Tm}_2\text{S}_3$ ^[2]

Parameter	Value
Formula	Tm ₂ S ₃
Crystal System	Monoclinic
Space Group	P2 ₁ /m
Pearson Symbol	mP30
Lattice Parameter a (Å)	10.0626(14)
Lattice Parameter b (Å)	3.9675(5)
Lattice Parameter c (Å)	17.396(2)
Angle β (°)	98.655(11)
Unit Cell Volume (Å ³)	686.60(16)
Z (Formula units per cell)	6
Diffractometer	Xcalibur3™ CCD
Unique Reflections	1425
R ₁	0.0425
wR ₂	0.0834

The atomic positions and equivalent isotropic displacement parameters for δ-Tm₂S₃ are detailed in Table 2. All atoms occupy the Wyckoff site 2e.[\[2\]](#)

Table 2: Atomic Positional and Displacement Parameters for δ-Tm₂S₃[\[2\]](#)

Atom	x	z	Ueq
Tm1	0.0031(1)	0.3168(1)	0.010(1)
Tm2	0.1437(1)	0.0934(1)	0.010(1)
Tm3	0.2598(1)	0.5050(1)	0.011(1)
Tm4	0.3958(1)	0.2917(1)	0.010(1)
Tm5	0.6385(1)	0.1084(1)	0.011(1)
Tm6	0.8870(1)	0.4965(1)	0.010(1)
S1	0.0315(4)	0.8859(2)	0.012(1)
S2	0.1659(4)	0.6868(2)	0.013(1)
S3	0.2815(4)	0.2001(2)	0.013(1)
S4	0.4079(4)	0.8988(2)	0.013(1)
S5	0.5292(4)	0.4005(2)	0.013(1)
S6	0.6555(4)	0.6953(2)	0.012(1)
S7	0.7766(4)	0.2085(2)	0.012(1)
S8	0.9022(4)	0.3975(2)	0.013(1)
S9	0.9255(4)	0.0768(2)	0.012(1)

The interatomic distances in δ -Tm₂S₃ reveal the coordination environments of the thulium and sulfur atoms. The Tm-S distances range from approximately 2.59 Å to 2.9 Å.[2] The thulium atoms exhibit coordination numbers of 6 and 7, while the sulfur atoms have coordination numbers of 4 and 5.[1][2][3]

Experimental Protocols

The determination of the crystal structure of δ -Tm₂S₃ involved the following key experimental procedures:

Single Crystal Synthesis

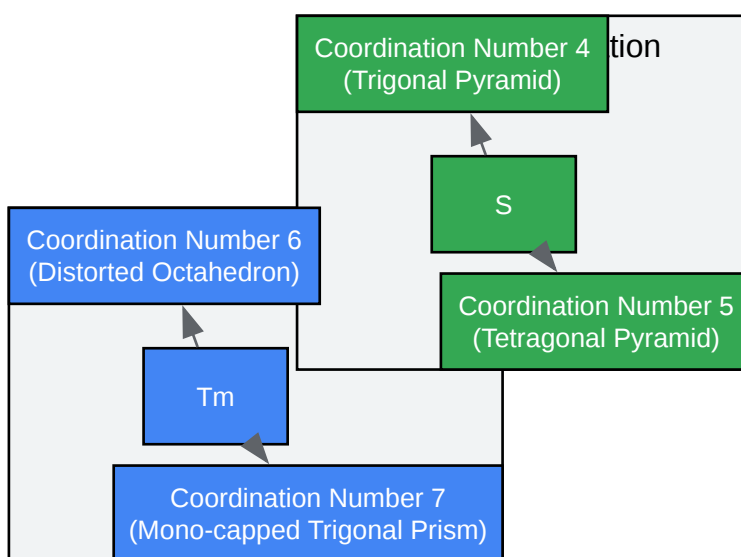
Single crystals of $\delta\text{-Tm}_2\text{S}_3$ were obtained as a by-product during the systematic investigation of the ternary Tm-Ni-S system.[2]

X-ray Diffraction Analysis

A single crystal of $\delta\text{-Tm}_2\text{S}_3$ was selected for X-ray diffraction analysis. The data was collected using an Xcalibur3™ CCD automatic diffractometer.[1][2][3] The structure was solved by direct methods in the space group $P2_1/m$, which confirmed that it is isostructural with $\delta\text{-Ho}_2\text{S}_3$. [2] The atomic parameters were subsequently refined in the anisotropic approximation.[2]

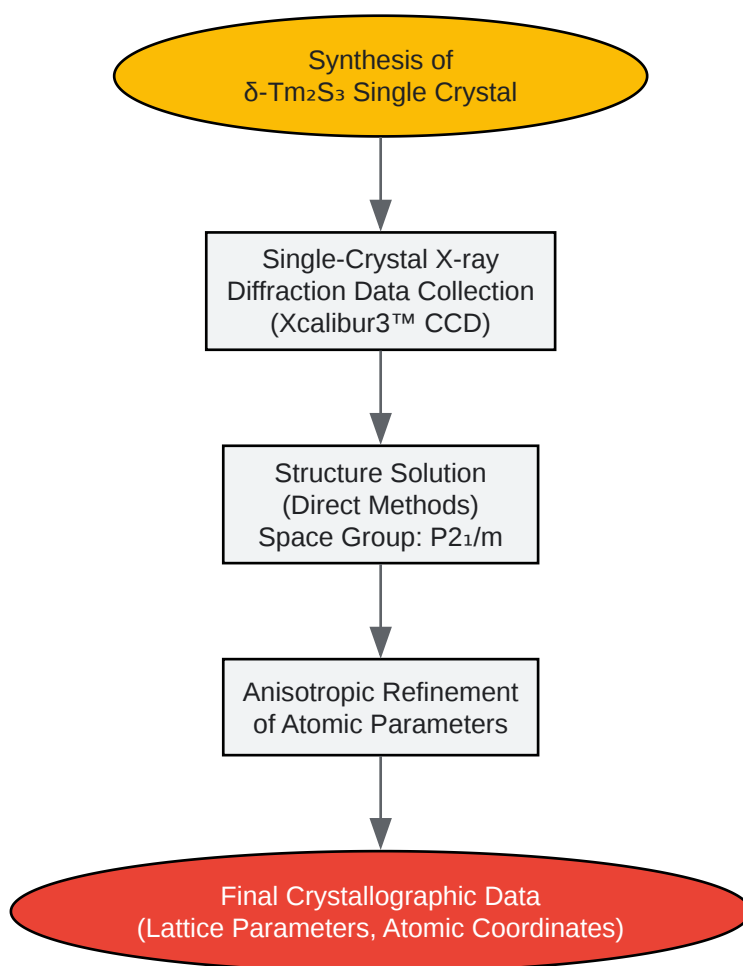
Visualizations

The following diagrams illustrate the coordination environments and the overall crystal structure of $\delta\text{-Tm}_2\text{S}_3$.



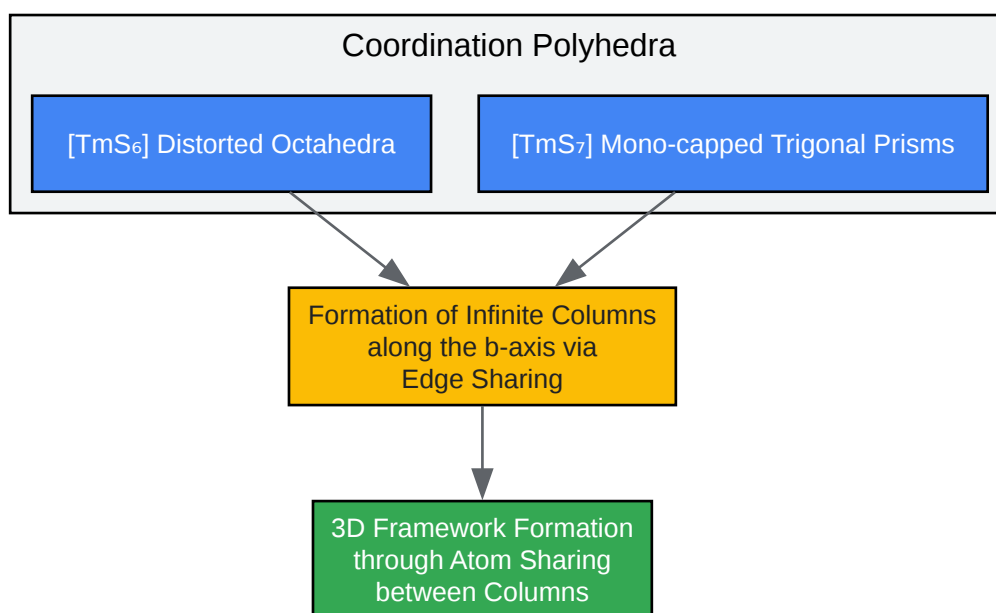
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Coordination environments of Thulium and Sulfur atoms.



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Experimental workflow for the crystal structure determination.



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Hierarchical structure of δ - Tm_2S_3 from polyhedra to 3D framework.

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